

# Physicochemical properties of 5-Fluoro-2,3-dihydrobenzofuran

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## Compound of Interest

Compound Name: 5-Fluoro-2,3-dihydrobenzofuran

Cat. No.: B1344187

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An In-depth Technical Guide on the Physicochemical Properties of **5-Fluoro-2,3-dihydrobenzofuran**

This technical guide provides a comprehensive overview of the core physicochemical properties, experimental characterization protocols, and synthetic relevance of **5-Fluoro-2,3-dihydrobenzofuran**. The information is intended for researchers, scientists, and professionals involved in drug development and medicinal chemistry. This compound serves as a crucial building block in the synthesis of a variety of biologically active molecules.[\[1\]](#)

## Core Physicochemical Properties

**5-Fluoro-2,3-dihydrobenzofuran** is a fluorinated heterocyclic compound with the chemical formula C<sub>8</sub>H<sub>7</sub>FO.[\[2\]](#) Its structural and physical characteristics make it a versatile intermediate in organic synthesis.

Property	Value	Source(s)
CAS Number	245762-35-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>7</sub> FO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	138.14 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colourless Oil	<a href="#">[2]</a>
Boiling Point	191.6 ± 29.0 °C (Predicted)	<a href="#">[2]</a>
Density	1.214 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[2]</a>
Solubility	Chloroform (Slightly), Methanol (Slightly)	<a href="#">[2]</a>
Storage Temperature	2-8°C, protected from light, -20°C Freezer, Under inert atmosphere	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

The characterization and quality control of **5-Fluoro-2,3-dihydrobenzofuran** rely on standard analytical techniques to confirm its structure, purity, and identity.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for the structural elucidation of the molecule.

- <sup>1</sup>H NMR Spectroscopy: Used to determine the number and environment of hydrogen atoms. Chemical shifts ( $\delta$ ) are reported in parts per million (ppm) relative to an internal standard like tetramethylsilane (TMS). Signal multiplicities are described as singlet (s), doublet (d), triplet (t), quartet (q), or multiplet (m), and coupling constants (J) are quoted in Hertz (Hz).[\[3\]](#)
- <sup>13</sup>C NMR Spectroscopy: Provides information about the carbon skeleton of the molecule.
- <sup>19</sup>F NMR Spectroscopy: Specifically used to analyze the fluorine atom within the structure, which is a key identifier for this compound.[\[4\]](#)

## Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight and fragmentation pattern, confirming the compound's identity.

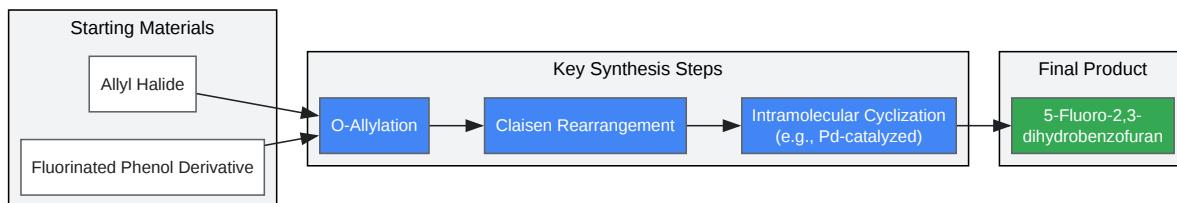
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique separates the compound from any volatile impurities before it enters the mass spectrometer, providing a measure of purity and identity.<sup>[5]</sup> The mass spectrum reveals the mass-to-charge ratio (m/z) of the parent molecule and its fragments.<sup>[6]</sup>
- Liquid Chromatography-Mass Spectrometry (LC-MS): Used to determine the mass and purity of the compound.<sup>[3]</sup> An ion trap mass spectrometer can be used for this purpose.<sup>[3]</sup>
- High-Resolution Mass Spectrometry (HRMS): Provides a highly accurate mass measurement, which can be used to confirm the elemental composition of the molecule.<sup>[3]</sup>

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule by measuring the absorption of infrared radiation at various wavelengths. The C-F bond and other characteristic bonds within the dihydrobenzofuran structure will produce distinct peaks in the IR spectrum.<sup>[5][7]</sup>

## Synthesis and Application Workflows

**5-Fluoro-2,3-dihydrobenzofuran** is a valuable intermediate. The following diagrams illustrate a general synthesis approach and its application in drug discovery.



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